

Essential Safety and Logistical Information for Handling L-365260

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Compound of Interest

Compound Name: L-365260

Cat. No.: B1673720

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling **L-365260**, a potent and selective non-peptide gastrin and brain cholecystokinin receptor (CCK-B) antagonist.^[1] Given its potency, strict adherence to safety protocols is mandatory to minimize exposure risk and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when handling **L-365260**. The following table outlines the recommended PPE based on the potential hazards associated with potent pharmaceutical compounds.

PPE Category	Item	Specifications and Rationale
Respiratory Protection	N95 Respirator or Powered Air-Purifying Respirator (PAPR)	A respirator is crucial for anyone unpacking hazardous drugs not in plastic containers to protect against spills or breaks during shipping.[2] For potent compounds, a PAPR with a high Assigned Protection Factor (APF) may be necessary to provide adequate employee protection.[3]
Hand Protection	Double Chemotherapy Gloves	Double chemotherapy gloves provide the greatest protection and must be worn.[4] Gloves should be changed immediately if contaminated, torn, or punctured, and at regular intervals.
Body Protection	Disposable Long-Sleeved Gown or "Bunny Suit" Coverall	A long-sleeved, seamless, disposable gown that closes in the back is required.[2] For complete body protection, "bunny suit" coveralls are recommended.[2] Protective clothing made from materials like DuPont™ Tyvek® offers excellent protection against solid or liquid HPAPIs.[5]
Eye and Face Protection	Safety Goggles and Face Shield	Facial protection is required as many hazardous drugs can irritate the eyes and mucous membranes.[2] Safety goggles

or a full-face shield should be used.[4]

Foot Protection

Slip-Resistant Shoe Covers

Shoe covers should be worn over appropriate laboratory footwear to prevent contamination.[2]

Storage and Handling

Proper storage and handling are critical to maintain the integrity of **L-365260** and the safety of laboratory personnel.

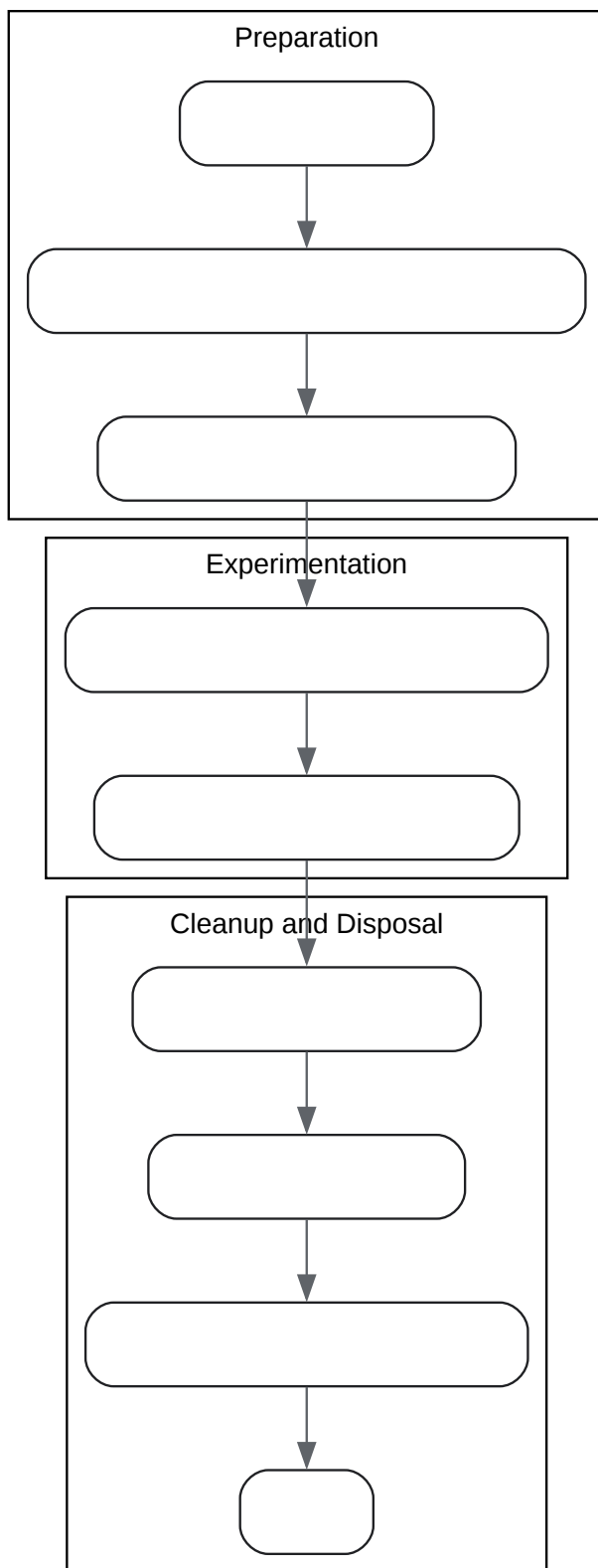
Aspect	Procedure
Storage	Store in a tightly closed container in a dry, well-ventilated place, protected from light.[6] Keep locked up or in an area accessible only to qualified or authorized personnel.[6]
Handling	All handling of L-365260 should be conducted in a designated area, such as a chemical fume hood or a containment glove bag, to control dust exposures.[3][6] Avoid generation and inhalation of dusts under all circumstances.[6]
Hygiene	Wash hands and face thoroughly after working with the substance.[6] Immediately change contaminated clothing.[6]

Operational and Disposal Plans

A clear operational workflow and a compliant disposal plan are necessary for the safe use and disposal of **L-365260**.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for handling **L-365260**, from preparation to post-experiment cleanup.



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A typical experimental workflow for handling **L-365260**.

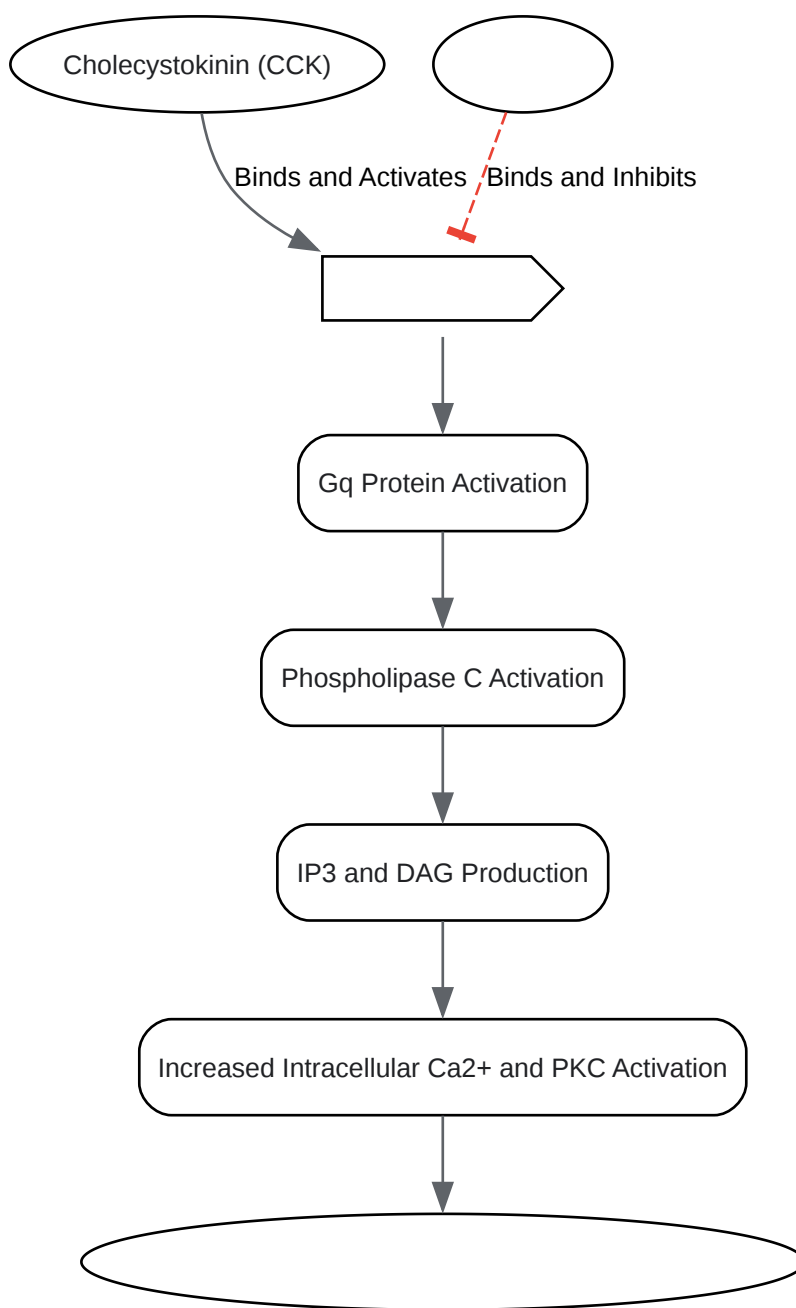
Disposal Plan

The disposal of **L-365260** and associated waste must comply with institutional and regulatory guidelines for hazardous chemical waste.

Waste Type	Disposal Procedure
Unused L-365260	Dispose of as hazardous chemical waste in a designated, properly labeled container.[4]
Contaminated Labware (e.g., pipette tips, tubes)	Dispose of in a designated hazardous waste container.[4] Sharps should be placed in a puncture-resistant sharps container.
Contaminated PPE (e.g., gloves, gown)	Place in a designated hazardous waste container for incineration.[3][4]
Liquid Waste (e.g., solutions containing L-365260)	Collect in a sealed, properly labeled hazardous waste container.[4] Do not dispose of down the drain.[6]

Mechanism of Action: L-365260 Signaling Pathway

L-365260 is a selective antagonist of the cholecystikinin-B (CCK-B) receptor.[1][7] The following diagram illustrates the inhibitory effect of **L-365260** on the CCK-B receptor signaling pathway.



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Inhibitory action of **L-365260** on the CCK-B receptor signaling pathway.

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